

# Physicochemical properties of Dimethyl 2-propylmalonate

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## Compound of Interest

Compound Name: *Dimethyl 2-propylmalonate*

Cat. No.: *B176959*

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An In-depth Technical Guide on the Physicochemical Properties of **Dimethyl 2-propylmalonate**

This technical guide provides a comprehensive overview of the physicochemical properties of **Dimethyl 2-propylmalonate**, a significant chemical intermediate in organic synthesis. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize this compound in their work.

## Core Compound Properties

**Dimethyl 2-propylmalonate** is a diester of malonic acid, featuring a propyl group attached to the  $\alpha$ -carbon.<sup>[1]</sup> Under standard conditions, it exists as a colorless to pale yellow liquid.<sup>[1]</sup> Its chemical structure makes it a valuable precursor in the synthesis of more complex molecules.<sup>[1]</sup>

## Data Presentation

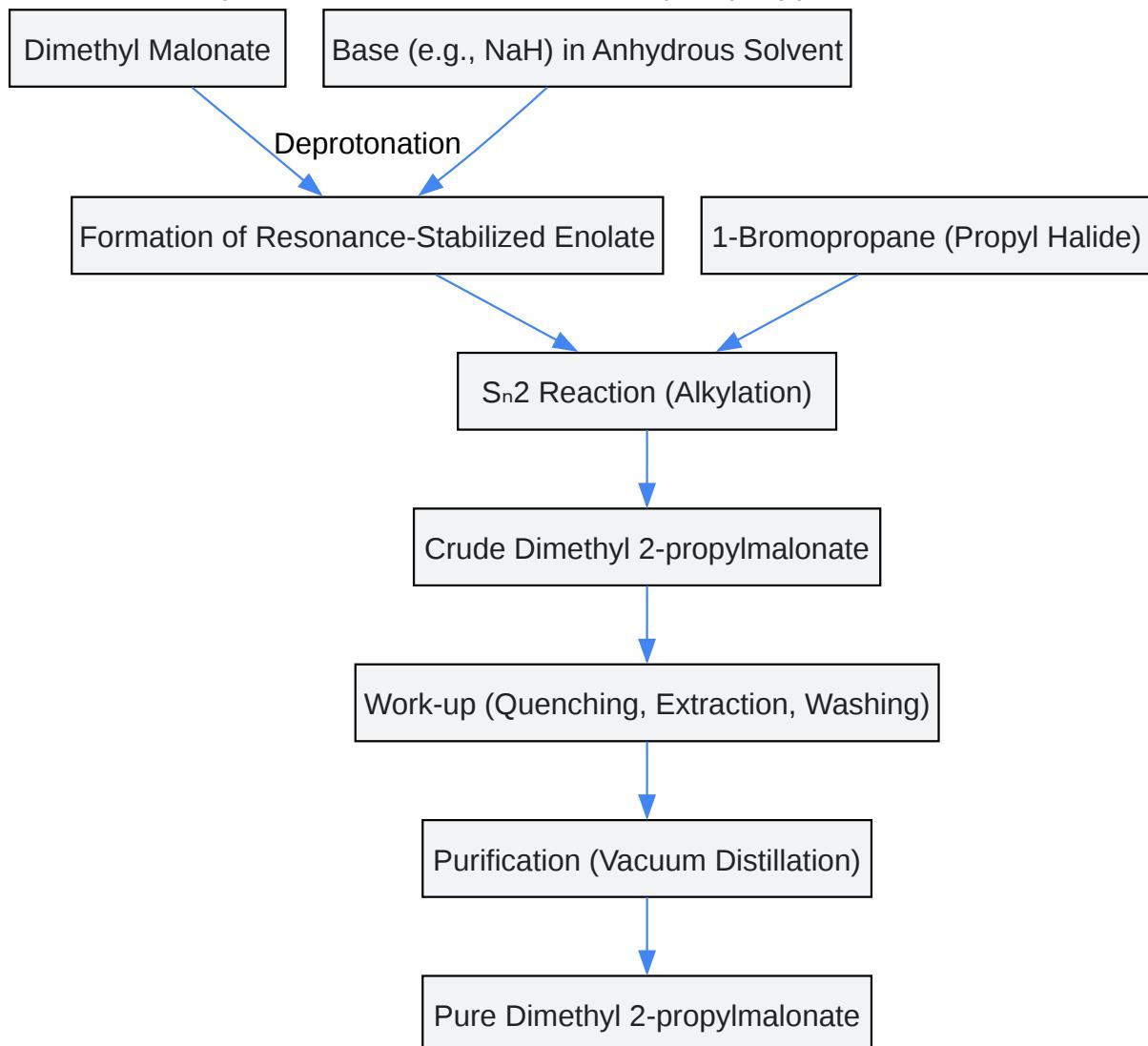
The key physicochemical properties of **Dimethyl 2-propylmalonate** are summarized in the table below for easy reference and comparison.

| Property          | Value   | Reference           |
|-------------------|---|---------------------|
| CAS Number        | 14035-96-2                                    | <a href="#">[1]</a> |
| Molecular Formula | C <sub>8</sub> H <sub>14</sub> O <sub>4</sub> | <a href="#">[1]</a> |
| Molecular Weight  | 174.19 g/mol                                  | <a href="#">[1]</a> |
| Appearance        | Colorless to pale yellow liquid               | <a href="#">[1]</a> |
| Boiling Point     | 204.4 °C at 760 mmHg                          | <a href="#">[1]</a> |
| Density           | 1.037 g/cm <sup>3</sup>                       | <a href="#">[1]</a> |
| Refractive Index  | 1.421   | <a href="#">[1]</a> |
| Flash Point       | 90.8 °C                                       | <a href="#">[1]</a> |

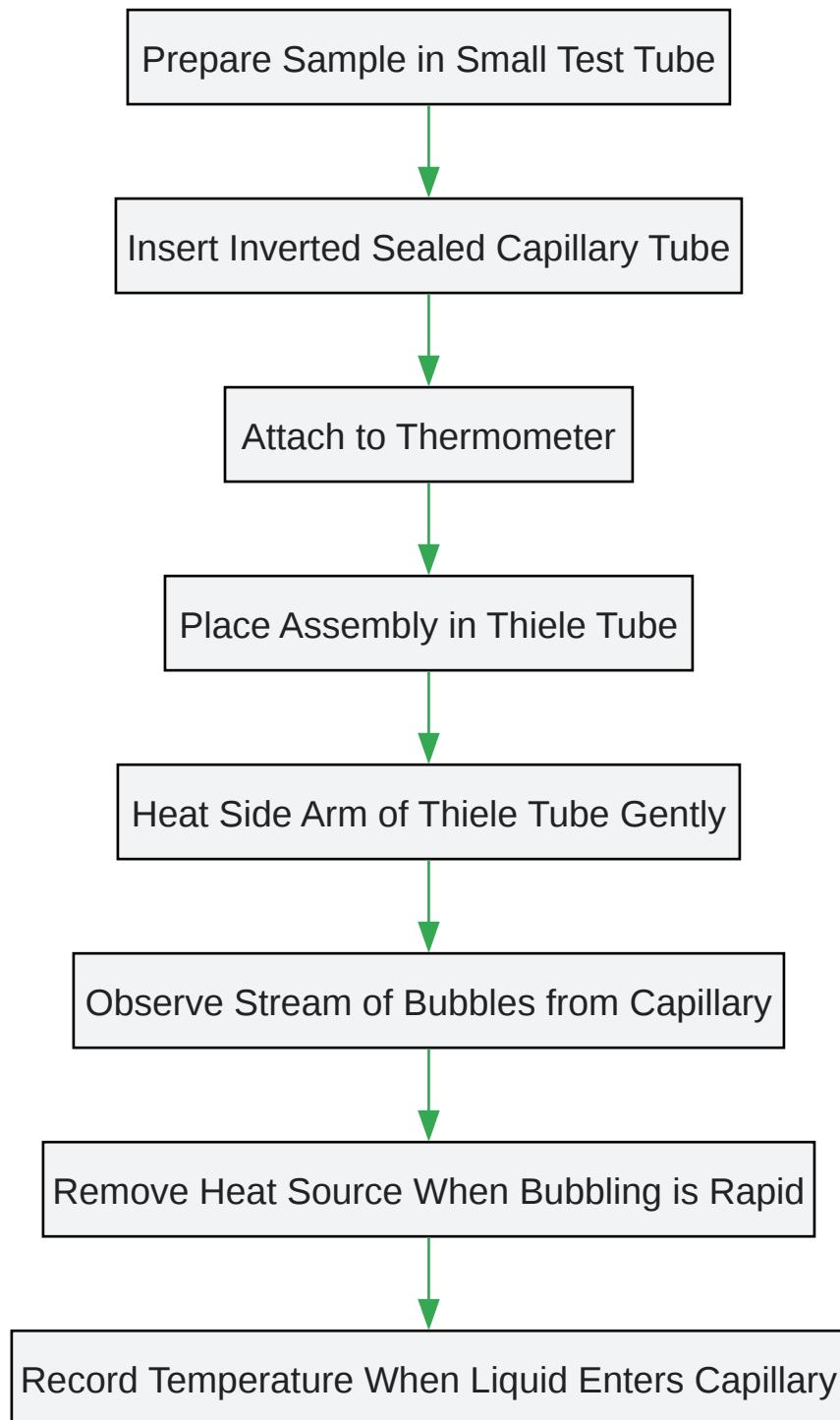
## Synthesis Workflow

The primary method for synthesizing **Dimethyl 2-propylmalonate** is the malonic ester synthesis.[\[1\]](#)[\[2\]](#) This process involves the alkylation of dimethyl malonate with a propyl halide.[\[1\]](#)[\[2\]](#) The key steps include the deprotonation of dimethyl malonate to form a nucleophilic enolate, which then undergoes an S<sub>n</sub>2 reaction with the propyl halide.[\[1\]](#)[\[2\]](#)

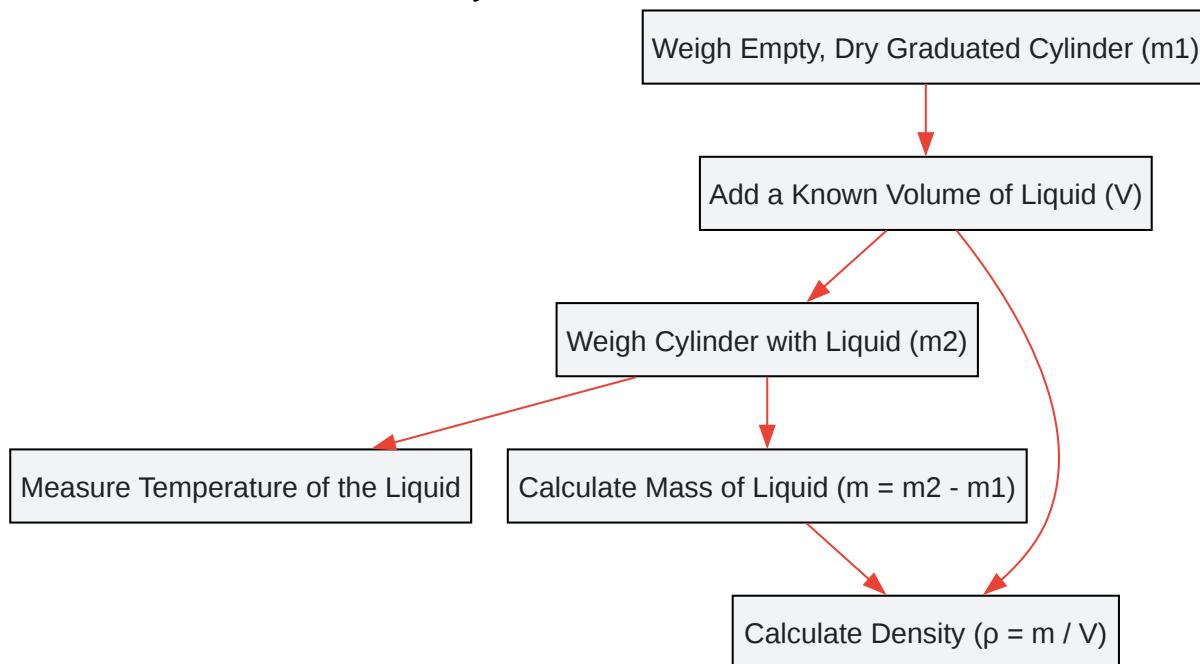
## Synthesis Workflow for Dimethyl 2-propylmalonate



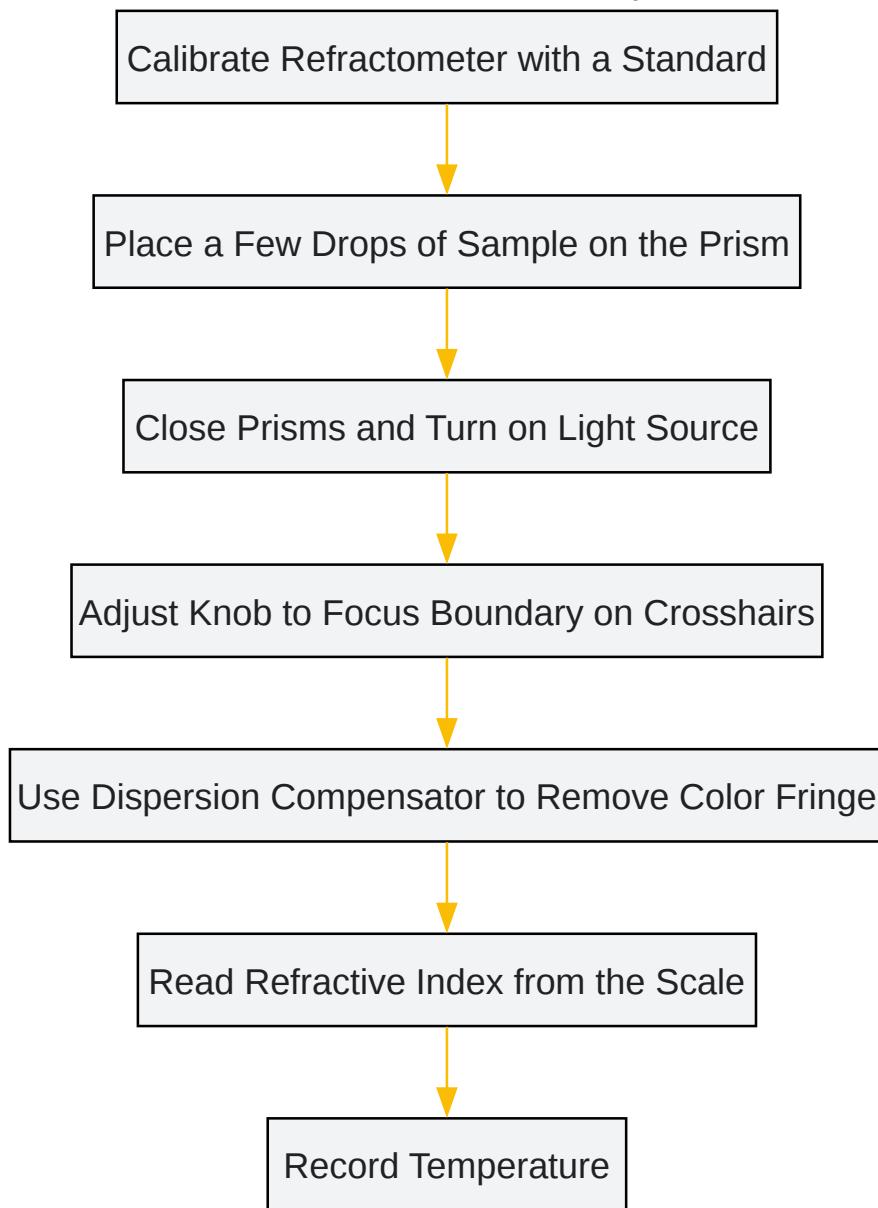
## Boiling Point Determination Workflow (Thiele Tube)



## Density Measurement Workflow



## Refractive Index Measurement Workflow (Abbe Refractometer)

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## References

- 1. [benchchem.com \[benchchem.com\]](https://www.benchchem.com/benchchem.com)
- 2. [benchchem.com \[benchchem.com\]](https://www.benchchem.com/benchchem.com)
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